

Application Notes and Protocols for 1-methyl-1-azacyclododecan-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Azacyclododecan-2-one, 1-methyl-

Cat. No.: B12070492

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-methyl-1-azacyclododecan-2-one is a twelve-membered, N-substituted macrocyclic lactam. Unlike its unmethylated counterpart (1-azacyclododecan-2-one) or the industrially significant laurinlactam (azacyclotridecan-2-one), the presence of a methyl group on the nitrogen atom fundamentally alters its chemical reactivity, precluding its use in ring-opening polymerization for polyamide synthesis. This modification, however, makes it a potentially valuable chemical intermediate for fine chemical, pharmaceutical, and agrochemical synthesis, where precise molecular architecture is paramount.

These application notes provide an overview of the potential uses of 1-methyl-1-azacyclododecan-2-one as a chemical intermediate and detail foundational experimental protocols for its transformation into useful downstream products. Due to the limited specific literature on this N-methylated derivative, the following applications and protocols are based on the established chemistry of macrocyclic lactams.

Physicochemical Properties

A comparative summary of the properties of 1-methyl-1-azacyclododecan-2-one and related, more extensively studied lactams is presented below. The N-methyl group is expected to lower

the melting point and increase solubility in less polar organic solvents compared to its N-H counterpart.

Property	1-methyl-1-azacyclododecan-2-one	1-Azacyclododecan-2-one	Laurolactam (Azacyclotridecan-2-one)
CAS Number	Not available	1202-71-7[1][2]	947-04-6[3][4]
Molecular Formula	C ₁₂ H ₂₃ NO	C ₁₁ H ₂₁ NO[1][5]	C ₁₂ H ₂₃ NO[3][4]
Molecular Weight	197.32 g/mol	183.29 g/mol [1][5]	197.32 g/mol [3][4]
Appearance	Expected to be a solid or oil	White Solid[1]	White to beige crystalline solid[3][4]
Melting Point	Expected to be lower than parent	98-100 °C[1]	150-153 °C[6]
Boiling Point	Data not available	302.5 °C @ 760 mmHg[1]	314.9 °C @ 760 mmHg[3]
Solubility	Expected good solubility in organic solvents	Soluble in water and organic solvents[1]	Virtually insoluble in water; soluble in benzene, cyclohexane[3][4]

Application Notes: A Versatile, Non-Polymerizable Intermediate

The primary utility of 1-methyl-1-azacyclododecan-2-one lies in its function as a bifunctional building block after the selective cleavage of its lactam ring. The N-methyl group renders it inert to polymerization, directing its utility towards the synthesis of complex, non-polymeric target molecules.

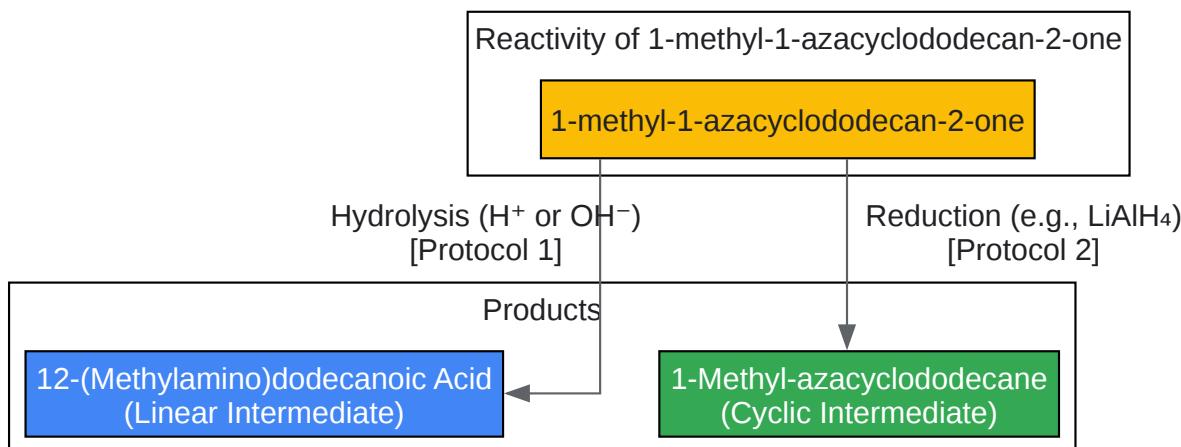
- **Synthesis of ω -(Methylamino) Carboxylic Acids:** The most direct application is the hydrolytic ring-opening to produce 12-(methylamino)dodecanoic acid. This molecule is a valuable synthon, featuring a long aliphatic chain that imparts lipophilicity, a secondary amine for further functionalization, and a terminal carboxylic acid for amide or ester coupling. Such

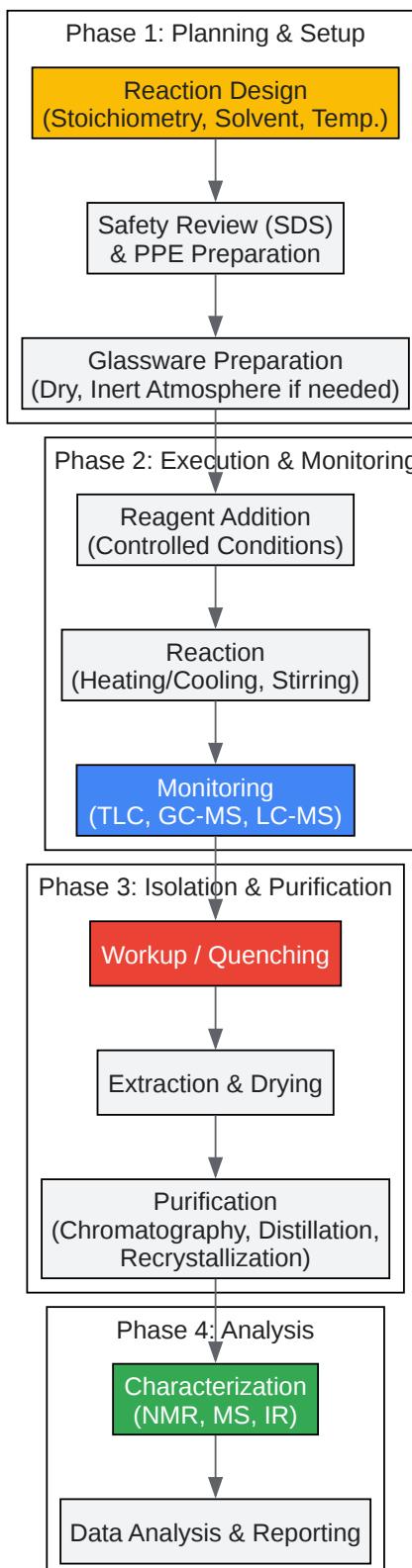
structures are of interest in the development of surfactants, fatty acid mimetics, and linkers for drug-conjugate chemistry.

- Precursor to Macroyclic Secondary Amines: Reduction of the lactam's amide group yields 1-methyl-azacyclododecane, a macrocyclic secondary amine. This class of compounds is explored in coordination chemistry as ligands for metal catalysts and in medicinal chemistry as scaffolds for pharmacologically active agents.[7]
- Scaffold for Chemical Libraries: The C₁₁ alkyl chain of the lactam provides a robust and flexible scaffold. Functional groups can be introduced at various positions on the carbon backbone prior to or after ring-opening, enabling the generation of diverse chemical libraries for screening in drug discovery and agrochemical research.
- Use in Metal Ion Coordination: As with its parent compound, the carbonyl oxygen and tertiary nitrogen of 1-methyl-1-azacyclododecan-2-one could potentially serve as a bidentate ligand for complexing metal ions.[1] This could find applications in catalysis or the development of metal-based therapeutics.[1]

Key Chemical Transformations and Pathways

The utility of 1-methyl-1-azacyclododecan-2-one as an intermediate is realized through two primary reaction pathways: lactam ring-opening and amide reduction.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 1202-71-7,1-Azacyclododecan-2-one | lookchem [lookchem.com]
- 2. 1-Azacyclododecan-2-one | C11H21NO | CID 12528084 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Laurolactam - Wikipedia [en.wikipedia.org]
- 4. Buy Laurolactam | 947-04-6 [smolecule.com]
- 5. Page loading... [wap.guidechem.com]
- 6. CAS Common Chemistry [commonchemistry.cas.org]
- 7. Nickel-Catalyzed Reduction of Secondary and Tertiary Amides - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for 1-methyl-1-azacyclododecan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12070492#using-1-methyl-1-azacyclododecan-2-one-as-a-chemical-intermediate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com